

Introduction: The Pyrazole Nucleus as a Privileged Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-[(1-methyl-1H-pyrazol-4-yl)amino]-4-oxobutanoic acid

CAS No.: 1006470-52-5

Cat. No.: B1368056

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The pyrazole ring system, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, stands as a cornerstone in modern medicinal chemistry.^{[1][2]} Its unique structural and electronic properties have led to its incorporation into a multitude of FDA-approved drugs targeting a wide array of clinical conditions, from inflammation and cancer to infectious diseases and neurological disorders.^{[1][3]} The versatility of the pyrazole core allows it to serve as a bioisostere for other aromatic rings and engage in crucial hydrogen bonding interactions with biological targets.^[1]

While many complex pyrazole-containing molecules are well-documented, the field continually relies on the availability of novel, well-characterized building blocks. A representative example of such a scaffold is 4-((1-Methyl-1H-pyrazol-4-yl)amino)-4-oxobutanoic acid, identified by CAS number 1006470-52-5. Although this specific molecule is not extensively characterized in the public literature, its structure embodies the key features of a versatile synthetic intermediate poised for elaboration in drug discovery campaigns. This guide will, therefore, use this compound as a conceptual anchor to explore the in-depth characterization and application of pyrazole-based scaffolds, providing researchers, scientists, and drug development professionals with a technical framework for leveraging this important chemical class.

Physicochemical and Structural Properties of the Pyrazole Core

The utility of the pyrazole ring in drug design is deeply rooted in its fundamental chemical properties. As a heterocyclic aromatic compound, it possesses a stable, planar structure. The two nitrogen atoms confer a unique electronic distribution, with the N1 nitrogen being weakly basic and the N2 nitrogen being more electron-rich and a good hydrogen bond acceptor.[4] This duality allows pyrazole-containing molecules to act as both hydrogen bond donors and acceptors, facilitating precise interactions within protein binding pockets.[1]

Furthermore, pyrazole exists in tautomeric forms, which can be critical for its biological activity and can be influenced by the substitution pattern on the ring.[2] The ability to readily substitute at multiple positions on the pyrazole ring provides a powerful tool for medicinal chemists to fine-tune the steric, electronic, and pharmacokinetic properties of a lead compound.

Synthesis of Pyrazole Derivatives: From Classical Methods to Modern Innovations

The construction of the pyrazole core and its subsequent derivatization are mature fields of organic synthesis, offering a wide range of methodologies to access diverse chemical space.

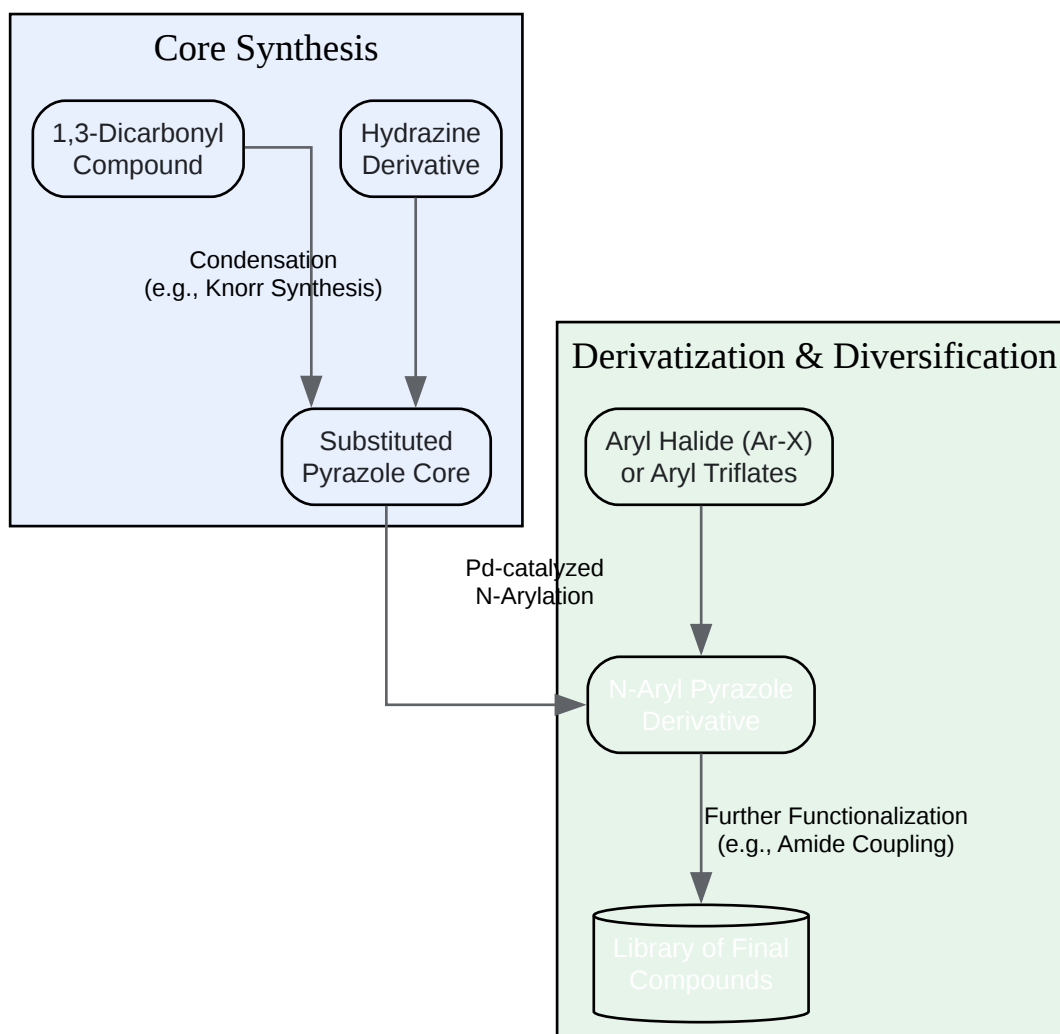
Classical Pyrazole Synthesis

The most traditional and widely used method for constructing the pyrazole ring is the Knorr pyrazole synthesis, which involves the condensation of a hydrazine with a 1,3-dicarbonyl compound. This method is robust and allows for the introduction of substituents at various positions on the pyrazole ring.[4]

Modern Synthetic Approaches: N-Arylation

In contemporary drug discovery, the synthesis of N-arylpyrazoles is of particular importance, as the aryl substituent can be tailored to target specific protein residues. Modern palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, have become indispensable tools for the efficient N-arylation of pyrazoles with a wide variety of aryl halides and triflates.[5][6] These methods offer high yields and broad functional group tolerance.

Below is a generalized workflow for the synthesis and diversification of a pyrazole scaffold.



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Caption: Generalized workflow for pyrazole synthesis and derivatization.

Experimental Protocol: Palladium-Catalyzed N-Arylation of a Pyrazole

This protocol is a representative example based on modern synthetic methods.^{[5][6]}

- **Reaction Setup:** To an oven-dried reaction vial, add the pyrazole core (1.0 eq.), aryl halide (1.1 eq.), a palladium catalyst (e.g., Pd₂(dba)₃, 2 mol%), a suitable phosphine ligand (e.g., Xantphos, 4 mol%), and a base (e.g., Cs₂CO₃, 2.0 eq.).

- **Solvent Addition:** Evacuate and backfill the vial with an inert gas (e.g., argon or nitrogen). Add anhydrous solvent (e.g., dioxane or toluene) via syringe.
- **Reaction Execution:** Seal the vial and heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring. Monitor the reaction progress by TLC or LC-MS.
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield the pure N-arylpyrazole.

Characterization of Pyrazole-Containing Molecules

Rigorous analytical characterization is essential to confirm the structure and purity of any synthesized compound intended for biological evaluation.

Analytical Technique	Purpose and Information Gained
Nuclear Magnetic Resonance (NMR)	Provides detailed information about the molecular structure, including the connectivity of atoms (^1H , ^{13}C , COSY, HSQC) and through-space proximities (NOESY). Essential for unambiguous structure elucidation.
Mass Spectrometry (MS)	Determines the molecular weight of the compound and provides information about its elemental composition (High-Resolution MS). LC-MS is used to assess purity and monitor reaction progress.
High-Performance Liquid Chromatography (HPLC)	Used to determine the purity of the compound by separating it from byproducts and starting materials. Analytical HPLC provides a percentage purity value.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identifies the presence of specific functional groups (e.g., C=O, N-H, C-N) within the molecule.
Melting Point	A physical property that can be an indicator of purity for crystalline solids.

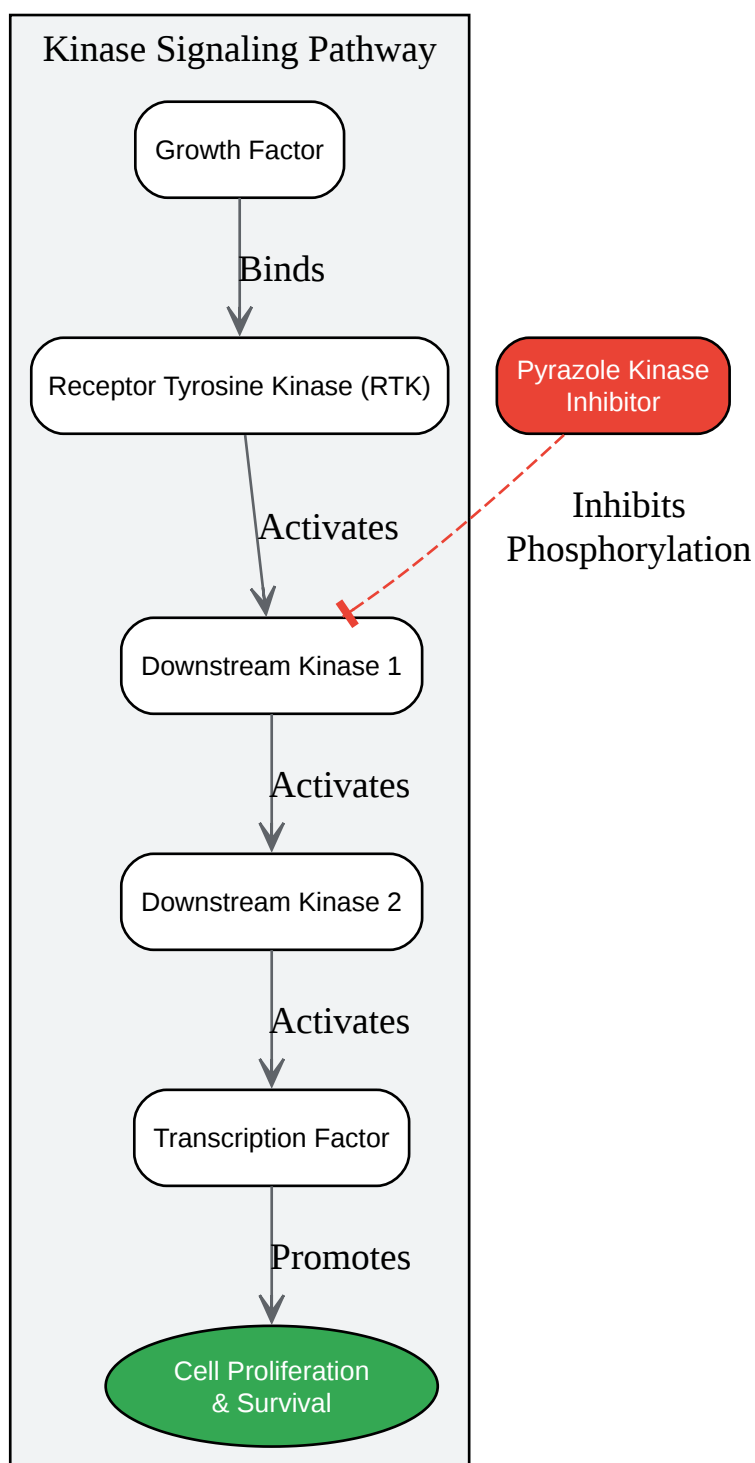
Biological Activities and Therapeutic Targets of Pyrazole Scaffolds

The pyrazole scaffold is a key component in drugs targeting a wide range of biological targets. [4][7] This is due to its ability to mimic other functionalities and participate in key binding interactions.

Therapeutic Area	Biological Target(s)	Example of Pyrazole-Containing Drug
Anti-inflammatory	Cyclooxygenase-2 (COX-2)	Celecoxib
Oncology	Kinases (e.g., ALK, MET, BRAF), PARP	Crizotinib, Rucaparib
Antiviral	Viral polymerases, proteases	-
Antimicrobial	Bacterial enzymes, DNA gyrase	-
Neurology/Psychiatry	CB1 receptor, various CNS targets	Rimonabant (withdrawn)

Hypothetical Signaling Pathway Modulation

The diagram below illustrates how a hypothetical pyrazole-based kinase inhibitor might function within a cellular signaling cascade, a common mechanism of action for pyrazole drugs in oncology.^[8]



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Caption: Hypothetical inhibition of a kinase signaling pathway.

Conclusion and Future Perspectives

The pyrazole scaffold remains a highly privileged and versatile core in medicinal chemistry, with a proven track record in approved pharmaceuticals.[1][7] The continued development of novel synthetic methodologies and the availability of diverse building blocks, such as the one represented by CAS 1006470-52-5, are crucial for expanding the chemical space accessible to drug discovery programs. As our understanding of complex biological systems grows, the ability to rapidly synthesize and characterize libraries of pyrazole derivatives will be essential for identifying the next generation of targeted therapeutics. The principles and techniques outlined in this guide provide a foundational framework for researchers to effectively utilize this remarkable heterocyclic system in their quest for new medicines.

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